

"using N-(2-Hydroxyethyl)nitramide as an energetic plasticizer"

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Compound of Interest

Compound Name: *N-(2-Hydroxyethyl)nitramide*

CAS No.: 74386-82-6

Cat. No.: B140304

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Technical Application Note: Formulation and Characterization of **N-(2-Hydroxyethyl)nitramide** as a Reactive Energetic Plasticizer

Executive Summary & Physicochemical Profile

N-(2-Hydroxyethyl)nitramide (also known as 2-Nitraminoethanol or 2-NAE) represents a class of Reactive Energetic Plasticizers (REPs). Unlike inert plasticizers (e.g., DOA, IDP) that migrate over time, or non-functional energetic plasticizers (e.g., BTTN, A-NENA), 2-NAE possesses a terminal hydroxyl group. This functionality allows it to chemically bond into the polymer matrix during the curing process, effectively preventing "sweating" or migration while enhancing the energy density of the formulation.

This guide details the protocols for incorporating 2-NAE into polyurethane-based energetic binders (e.g., HTPB, GAP) to tailor mechanical properties and specific impulse (

).

Table 1: Physicochemical Properties of N-(2-Hydroxyethyl)nitramide

Property	Value	Relevance
CAS Number	74386-82-6	Identification
Molecular Formula		Stoichiometry calculations
Molar Mass	106.08 g/mol	Curing equivalent weight calc.
Physical State	Crystalline Solid	Requires melt-processing or dissolution
Melting Point	54–56 °C	Low melting point aids processing
Density	~1.45 g/cm ³ (est.)	Increases formulation density
Oxygen Balance	-30.2%	Superior to HTPB binder (-320%)
Functionality ()	1.0 (Monofunctional)	Acts as a chain terminator/pendant group

Safety, Handling, and Stability (Critical)

WARNING: **N-(2-Hydroxyethyl)nitramide** is an energetic material.[1][2] While less sensitive than primary explosives, it contains the nitramine (

) functionality.

- **Acidity & Compatibility:** The proton on the nitramine nitrogen is acidic ().
 - Risk:[3][4] It can react with basic impurities or curing catalysts (e.g., amines), potentially neutralizing catalysts or causing instability.
 - Protocol: Avoid direct contact with strong bases. Use neutral curing catalysts (e.g., DBTDL) rather than basic amines.
- **Thermal Stability:** Onset of decomposition is typically >140°C.

- Protocol: Process melt-cast formulations below 80°C to maintain a wide safety margin.

Application Protocol 1: Pre-Formulation Processing

Before introduction into a binder system, 2-NAE must be conditioned to ensure precise stoichiometry during curing.

Step-by-Step Preparation:

- Purity Verification (HPLC/NMR):
 - Ensure purity >98%. Impurities (e.g., unreacted ethanolamine) will alter the NCO:OH ratio.
 - Technique:
 - NMR in DMSO-
 - . Look for the triplet at 3.6 ppm (methylene) and the acidic proton signal.
- Moisture Removal (Lyophilization/Vacuum Drying):
 - Water competes with 2-NAE for isocyanate curing agents, leading to bubbling (generation) and voids in the propellant grain.
 - Procedure:
 - Place 2-NAE in a vacuum oven at 40°C (below MP).
 - Apply vacuum (<5 mbar) for 12 hours.
 - Validate moisture content via Karl Fischer titration (Target: <0.05%).

Application Protocol 2: Formulation and Curing

This protocol describes the incorporation of 2-NAE into a Glycidyl Azide Polymer (GAP) or HTPB binder system using Isophorone Diisocyanate (IPDI) as the curing agent.

Mechanism: 2-NAE acts as a monofunctional reactive modifier. It does not crosslink chains but attaches to the polymer backbone, increasing free volume (plasticization) without being free to migrate.

Stoichiometric Calculation:

The Total Equivalent Weight (

) for the curing agent is calculated as:

Target Ratio (

): Typically 1.1 to 1.2 to ensure complete consumption of hydroxyls.

Workflow Diagram (DOT): Formulation Logic



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Figure 1: Step-by-step formulation workflow for incorporating 2-NAE into energetic composites.

Detailed Procedure:

- Binder-Plasticizer Premix:
 - Heat the liquid binder (e.g., GAP) to 60°C.
 - Add solid 2-NAE. Stir under vacuum for 30 mins until 2-NAE is fully dissolved/melted into the binder phase.
 - Note: 2-NAE is miscible with polar binders (GAP, PolyNIMMO) but may require co-solvents or higher temperatures for non-polar HTPB.
- Solids Loading:

- Add solid oxidizers (AP, RDX) and metallic fuels (Al) incrementally.
- Mix for 45 mins under vacuum to ensure wetting.
- Curative Addition:
 - Cool mix to 50°C.
 - Add calculated IPDI and catalyst (e.g., Triphenylbismuth or DBTDL).
 - Critical: Mix for max 10 mins (pot life is short due to low steric hindrance of 2-NAE hydroxyl).
- Casting & Curing:
 - Cast into Teflon-coated molds.
 - Cure at 60°C for 5–7 days.

Performance Characterization Protocols

To validate the efficacy of 2-NAE as a reactive plasticizer, you must prove it has bonded to the matrix and improved properties.

A. Migration Testing (The "Sweat" Test)

Objective: Confirm 2-NAE is chemically bound.

- Sample Prep: Cut a 10g cube of cured propellant.
- Aging: Place the sample in contact with a porous substrate (filter paper) under a 500g weight at 60°C for 1 week.
- Analysis: Weigh the sample before and after. Extract the filter paper with acetonitrile and analyze via HPLC.
 - Success Criteria: <0.1% weight loss and no detectable 2-NAE peaks in HPLC (indicates 100% chemical incorporation).

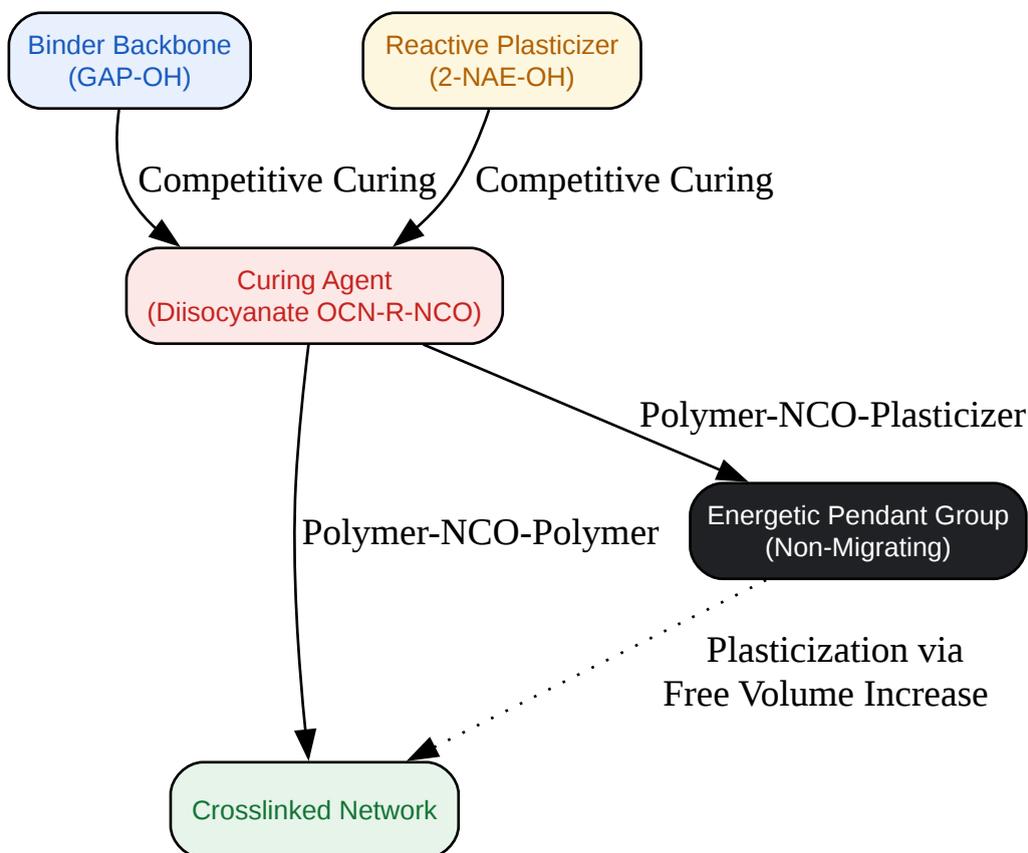
B. Thermal Mechanical Analysis (DMA)

Objective: Measure Glass Transition Temperature (

).

- Expectation: 2-NAE should lower the of the binder (plasticization effect) by increasing free volume, despite the chemical bonding.
- Protocol:
 - Instrument: TA Instruments DMA 850 (or equivalent).
 - Mode: Tensile or Dual Cantilever.
 - Ramp: -100°C to +50°C at 3°C/min.
 - Frequency: 1 Hz.

C. Chemical Interaction Diagram (DOT)



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Figure 2: Chemical mechanism showing how 2-NAE competes for isocyanate groups to form energetic pendant chains rather than crosslinks.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Voids/Bubbles in Cured Grain	Moisture in 2-NAE reacting with NCO.	Re-dry 2-NAE (Vacuum/40°C). Check Karl Fischer.
Soft/Gummy Propellant	Incorrect NCO:OH ratio.	Recalculate stoichiometry. Ensure 2-NAE purity is accounted for (lower MW impurities consume more NCO).
Short Pot Life	2-NAE is more reactive than binder OH.	Use a less active catalyst or add 2-NAE later in the mix cycle.
Crystals on Surface	2-NAE did not react (Saturation).	Increase curing temperature or catalyst concentration to force reaction completion.

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